

An In-depth Technical Guide to Docosyl(trimethyl)azanium;methyl sulfate

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Compound of Interest

Compound Name: *Behentrimonium methosulfate*

CAS No.: 81646-13-1

Cat. No.: B1583473

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Synonyms: **Behentrimonium Methosulfate**, BTMS, Docosyltrimethylammonium methyl sulphate

Introduction

Docosyl(trimethyl)azanium;methyl sulfate, more commonly known as **Behentrimonium Methosulfate** (BTMS), is a quaternary ammonium compound derived from rapeseed oil.[1][2] It is a cationic surfactant widely utilized in the cosmetics and personal care industry for its exceptional conditioning, emulsifying, and antistatic properties.[3][4][5] Despite the "sulfate" in its name, it is not a sulfate in the same class as harsh surfactants like sodium lauryl sulfate and is regarded for its mildness.[1][2] This technical guide provides a comprehensive overview of its properties, mechanisms of action, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Behentrimonium Methosulfate is typically supplied as a white to off-white waxy solid, often in flake or pellet form.[3][6] It is frequently blended with fatty alcohols like cetearyl alcohol to form a cationic self-emulsifying wax.[3][7]

Property	Value	Source(s)
IUPAC Name	docosyl(trimethyl)azanium;met hyl sulfate	[3]
CAS Number	81646-13-1	[3][8]
Molecular Formula	C26H57NO4S	[3][8][9]
Molecular Weight	479.8 g/mol	[3][9]
Appearance	White to off-white waxy flakes or solid	[3][6][10]
Melting Point	60-65 °C	[6][10]
Solubility	Dispersible in warm water; Soluble in alcohol and oil	[3][6][7][11]
pH (in solution)	4.5 - 7.0 (in 2-10% solution)	[6][10][11][12]

Mechanism of Action

The primary function of **Behentrimonium Methosulfate** in personal care, particularly in hair care, is its role as a conditioning agent. This action is driven by its cationic (positively charged) nature.

- **Adsorption to Hair and Skin:** Hair and skin surfaces carry a slight negative charge, especially when damaged.[2] The positively charged quaternary ammonium head of BTMS is electrostatically attracted to these negative sites.[2]
- **Cuticle Smoothing:** This attraction allows the molecule to adsorb onto the hair shaft, forming a thin, protective film.[1][2] This film smooths the hair cuticles, which reduces friction between hair strands.[2]
- **Conditioning Effects:** The result of this cuticle smoothing is a range of conditioning benefits, including:
 - **Detangling and Improved Combability:** Reduced friction makes hair easier to comb, both wet and dry.[3][10]

- Anti-Static Properties: The cationic nature helps to neutralize static charges, reducing frizz and flyaways.[13][14]
- Softness and Enhanced Feel: The deposition of the long (C22) behenyl alkyl chain imparts a soft, powdery, and lubricious feel to both hair and skin.[1][3]

Experimental Protocols

Determination of Melting Point

Methodology: The melting point of BTMS can be determined using the capillary melting point method (a standard USP/EP method).

- Apparatus: Digital melting point apparatus, capillary tubes.
- Protocol:
 - A small, dry sample of the BTMS flakes is packed into a capillary tube.
 - The tube is placed in the heating block of the melting point apparatus.
 - The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted.

Solubility Determination

Methodology: A standard flask method (e.g., following OECD Guideline 105) can be used to determine solubility.

- Apparatus: Analytical balance, flasks, magnetic stirrer, temperature-controlled water bath.
- Protocol:
 - A specific amount of solvent (e.g., deionized water, ethanol) is placed in a flask and equilibrated to a set temperature (e.g., 25 °C) in a water bath.

- A pre-weighed amount of BTMS is added to the flask.
- The mixture is stirred for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The solution is allowed to settle, and an aliquot of the supernatant is carefully removed.
- The concentration of BTMS in the aliquot is determined using an appropriate analytical technique (e.g., titration for cationic surfactants, HPLC). The solubility is then calculated.

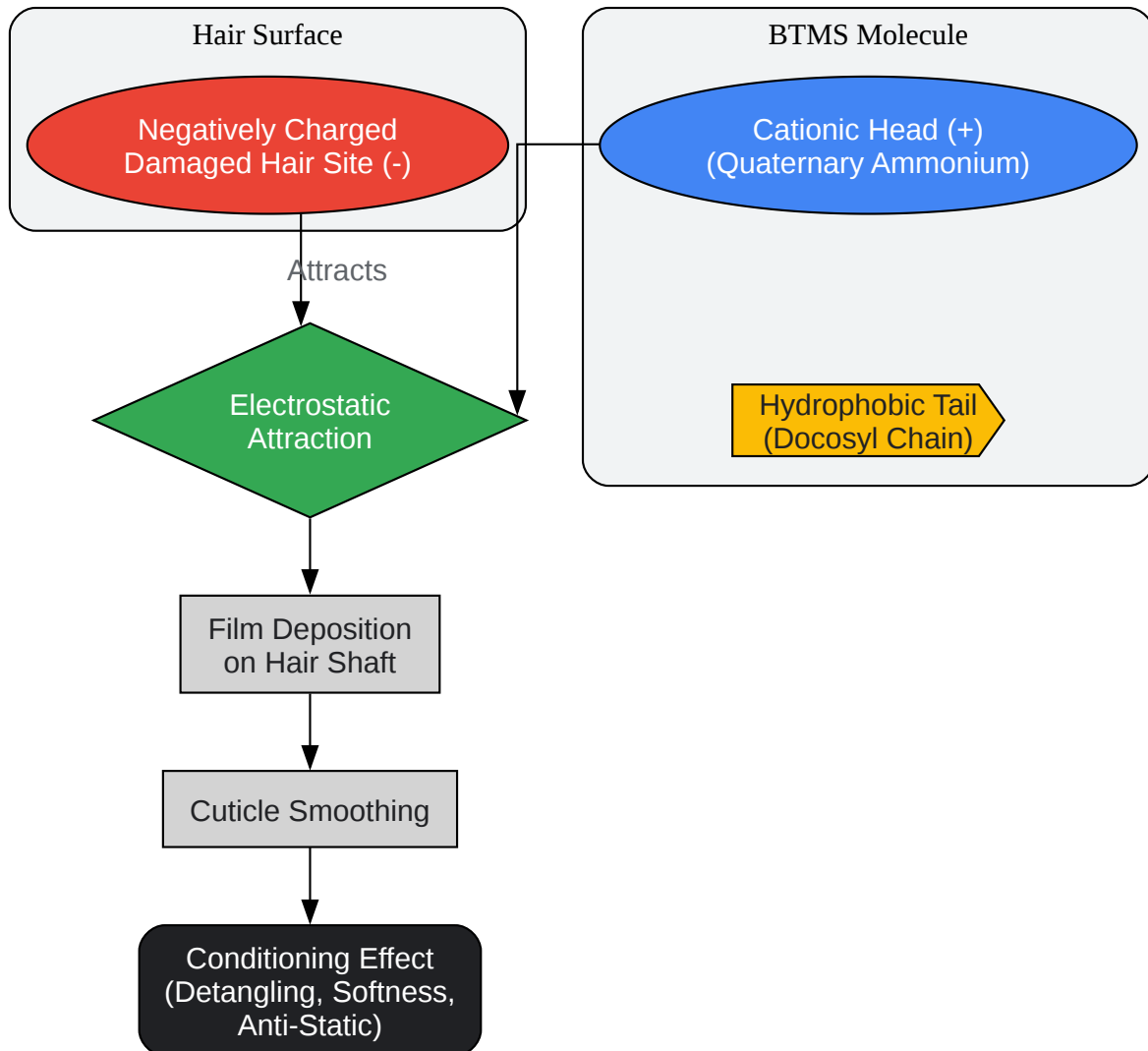
Determination of Critical Micelle Concentration (CMC)

Methodology: The CMC can be determined by measuring the change in a physical property of the solution as a function of surfactant concentration. Surface tensiometry is a common method.^[15]

- Apparatus: Tensiometer (using Du Noüy ring or Wilhelmy plate method), analytical balance, volumetric flasks.
- Protocol:
 - A series of aqueous solutions of BTMS with varying concentrations are prepared.
 - The surface tension of each solution is measured using the tensiometer at a constant temperature.
 - A graph of surface tension versus the logarithm of the BTMS concentration is plotted.
 - Initially, the surface tension will decrease linearly with the log of the concentration.^[15]
 - At a certain concentration, the surface tension will plateau or the slope will change significantly. This point of inflection corresponds to the Critical Micelle Concentration (CMC).^{[15][16]}

Signaling Pathways and Logical Relationships

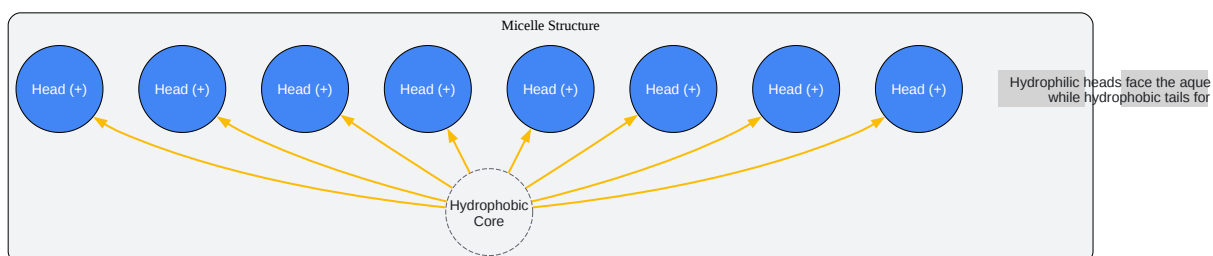
While not involved in biological signaling in a traditional sense, the mechanism of action for BTMS can be visualized as a logical workflow.



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Caption: Workflow of BTMS conditioning action on hair.

Above the Critical Micelle Concentration (CMC), surfactant molecules aggregate into structures called micelles.



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